

Safe Disposal of AT7519 Mesylate: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AT 7519 mesylate

Cat. No.: B1666107

[Get Quote](#)

An essential guide for researchers, scientists, and drug development professionals on the proper disposal procedures for the potent cyclin-dependent kinase inhibitor, AT7519 mesylate. This document outlines immediate safety and logistical information to ensure operational integrity and responsible waste management.

AT7519 mesylate is a potent, multi-cyclin-dependent kinase (CDK) inhibitor investigated for its therapeutic potential.^{[1][2]} As with many kinase inhibitors used in research and drug development, it is imperative to handle and dispose of this compound with the utmost care to protect laboratory personnel and the environment. While a specific Safety Data Sheet (SDS) for the mesylate salt was not identified, an SDS for AT7519 hydrochloride states the compound is not classified as hazardous under the Globally Harmonized System (GHS). However, given its potent biological activity and its classification as a cytotoxic agent in research settings, it is best practice to handle it as a hazardous compound.^{[3][4]}

Personal Protective Equipment (PPE) and Handling

Before beginning any work with AT7519 mesylate, it is crucial to be equipped with the appropriate Personal Protective Equipment (PPE). This minimizes the risk of exposure through inhalation, skin contact, or ingestion.^{[3][5]}

Recommended PPE includes:

- Gloves: Nitrile or other chemical-resistant gloves.

- Eye Protection: Chemical splash goggles or a face shield.
- Lab Coat: A long-sleeved lab coat is mandatory.
- Respiratory Protection: If there is a risk of generating aerosols, an approved respirator should be used.[\[6\]](#)

All handling of solid AT7519 mesylate and preparation of solutions should be performed in a certified chemical fume hood or a biological safety cabinet to prevent inhalation of the powder.
[\[4\]](#)

Waste Segregation and Container Management

Proper segregation of waste is a critical step in the safe disposal of AT7519 mesylate. All waste contaminated with this compound must be treated as hazardous chemical waste.

Waste Type	Container	Disposal Procedure
Solid Waste	Labeled, sealed, and leak-proof container specifically for cytotoxic/chemical waste.	Collect all contaminated solid materials, such as gloves, bench paper, and empty vials. The container should be clearly labeled with "Hazardous Waste" and the chemical name. [7]
Liquid Waste	Labeled, sealed, and shatter-proof container compatible with the solvent used.	Collect all solutions containing AT7519 mesylate. Do not mix with other incompatible waste streams. The container must be clearly labeled with "Hazardous Waste," the chemical name, and the solvent. [7] [8]
Sharps Waste	Puncture-resistant sharps container.	All needles, syringes, and other sharps contaminated with AT7519 mesylate should be disposed of in a designated sharps container.
Contaminated Labware	Designated container for hazardous waste.	Glassware and other labware that cannot be decontaminated should be disposed of as hazardous waste. [7] For reusable glassware, a thorough decontamination procedure should be followed.

Step-by-Step Disposal Procedures

- Identify and Segregate: At the point of generation, identify all waste materials that have come into contact with AT7519 mesylate. Segregate these materials from regular laboratory trash.
[\[9\]](#)

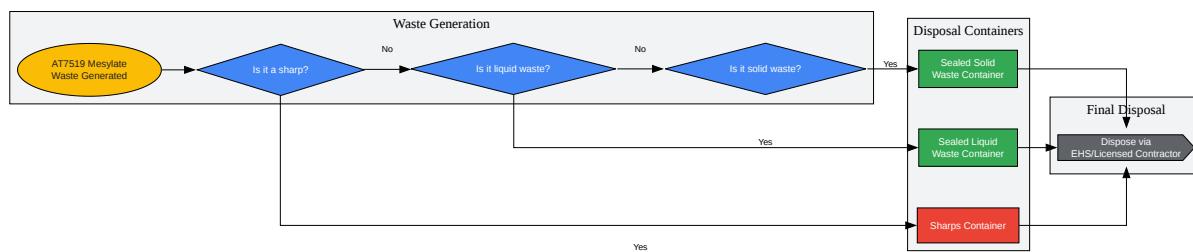
- Contain Waste:
 - Solids: Place contaminated items like gloves, wipes, and plasticware into a designated, sealable plastic bag or container labeled as "Hazardous Waste: AT7519 Mesylate."[\[9\]](#)
 - Liquids: Pour liquid waste containing AT7519 mesylate into a dedicated, labeled, and sealed waste container. Ensure the container is compatible with the solvent.
 - Sharps: Immediately place all contaminated sharps into a designated sharps container.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name, "AT7519 mesylate."[\[7\]](#)
- Storage: Store waste containers in a designated, secure area away from general laboratory traffic. Ensure that incompatible waste types are segregated.[\[9\]](#)
- Final Disposal: Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor. Never dispose of AT7519 mesylate down the drain or in the regular trash.[\[6\]](#)[\[10\]](#)

Spill Management

In the event of a spill, it is important to have a clear and effective cleanup plan.[\[3\]](#)

- Evacuate and Secure: Alert others in the area and restrict access to the spill location.
- Don Appropriate PPE: Before attempting to clean the spill, ensure you are wearing the recommended PPE, including a respirator if the spill involves a powder.
- Contain the Spill: For liquid spills, use absorbent pads to contain the material. For solid spills, gently cover the powder with damp paper towels to avoid generating dust.
- Clean the Area: Carefully clean the spill area with an appropriate solvent or detergent solution, working from the outside in.
- Dispose of Cleanup Materials: All materials used for spill cleanup must be disposed of as hazardous waste.[\[6\]](#)

- Report the Spill: Report the incident to your laboratory supervisor and EHS office as required by your institution's policies.^[4]



[Click to download full resolution via product page](#)

Caption: Workflow for the proper segregation and disposal of AT7519 mesylate waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. selleckchem.com [selleckchem.com]
- 2. selleckchem.com [selleckchem.com]
- 3. ecolab.com [ecolab.com]
- 4. Consensus Recommendations for the Safe Handling of Cytotoxic Agents in Cytotoxic Academic Research Laboratories (CARL) - PMC [pmc.ncbi.nlm.nih.gov]

- 5. cdn.caymancell.com [cdn.caymancell.com]
- 6. Cytotoxic Drug Safety [tru.ca]
- 7. campussafety.lehigh.edu [campussafety.lehigh.edu]
- 8. rtong.people.ust.hk [rtong.people.ust.hk]
- 9. 188-Safe handling and waste management of hazardous drugs | eviQ [eviq.org.au]
- 10. cdn.who.int [cdn.who.int]
- To cite this document: BenchChem. [Safe Disposal of AT7519 Mesylate: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1666107#at-7519-mesylate-proper-disposal-procedures\]](https://www.benchchem.com/product/b1666107#at-7519-mesylate-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com